

To-Pro-1: A Technical Guide to its Permeability in Live Cells

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Compound of Interest

Compound Name: *To-Pro-1*

Cat. No.: *B136677*

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide explores the permeability of **To-Pro-1** in live cells, providing a comprehensive resource for researchers in cell biology, immunology, and drug development. **To-Pro-1** is a high-affinity carbocyanine monomeric nucleic acid stain widely utilized for assessing cell viability. A fundamental characteristic of this dye is its general impermeability to live cells, a principle that forms the basis of its application in distinguishing viable from non-viable cell populations.

Core Principle: Selective Permeability

The utility of **To-Pro-1** as a viability dye hinges on the integrity of the plasma membrane. Live, healthy cells possess an intact and selectively permeable plasma membrane that actively prevents the entry of **To-Pro-1**.^{[1][2]} In contrast, cells in the late stages of apoptosis or necrosis have compromised membrane integrity.^[3] This loss of membrane integrity allows **To-Pro-1** to enter the cell, where it intercalates with double-stranded nucleic acids (DNA and RNA), resulting in a significant increase in its fluorescence.^[3] Consequently, dead or dying cells exhibit a bright fluorescent signal, while live cells remain essentially non-fluorescent.

Quantitative Data Summary

While the fluorescence of **To-Pro-1** in live cells is negligible, dead cells stained with **To-Pro-1** exhibit a dramatic increase in fluorescence intensity. This clear distinction allows for robust discrimination between live and dead cell populations in various analytical platforms.

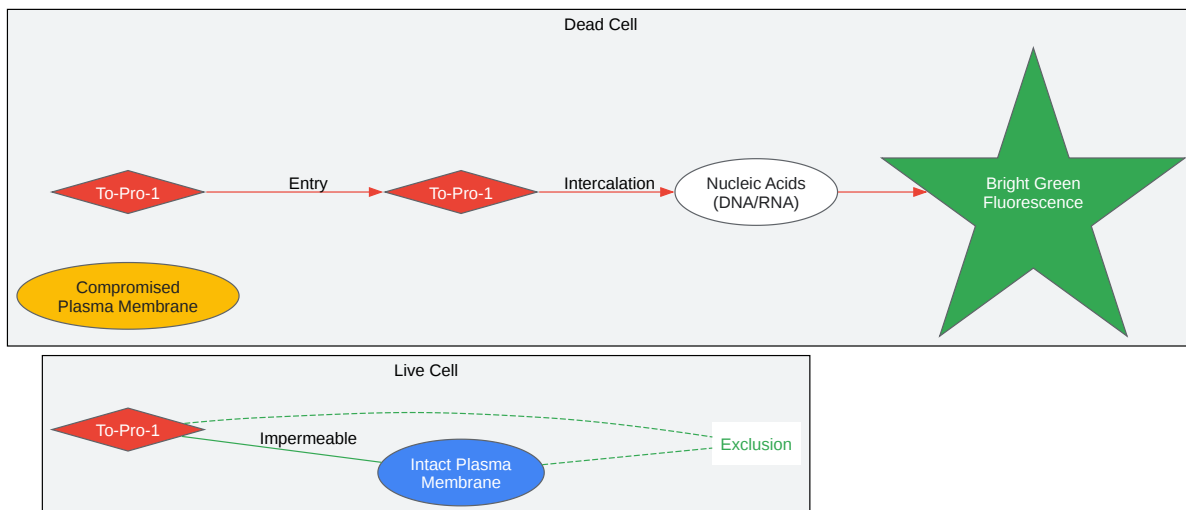
Parameter	Live Cells with Intact Plasma Membrane	Dead/Membrane-Compromised Cells
To-Pro-1 Permeability	Impermeable	Permeable
Fluorescence Signal	Very low to negligible	Strong/Bright
Primary Staining Location	N/A (dye is excluded)	Nucleus and Cytoplasm (wherever nucleic acids are present)

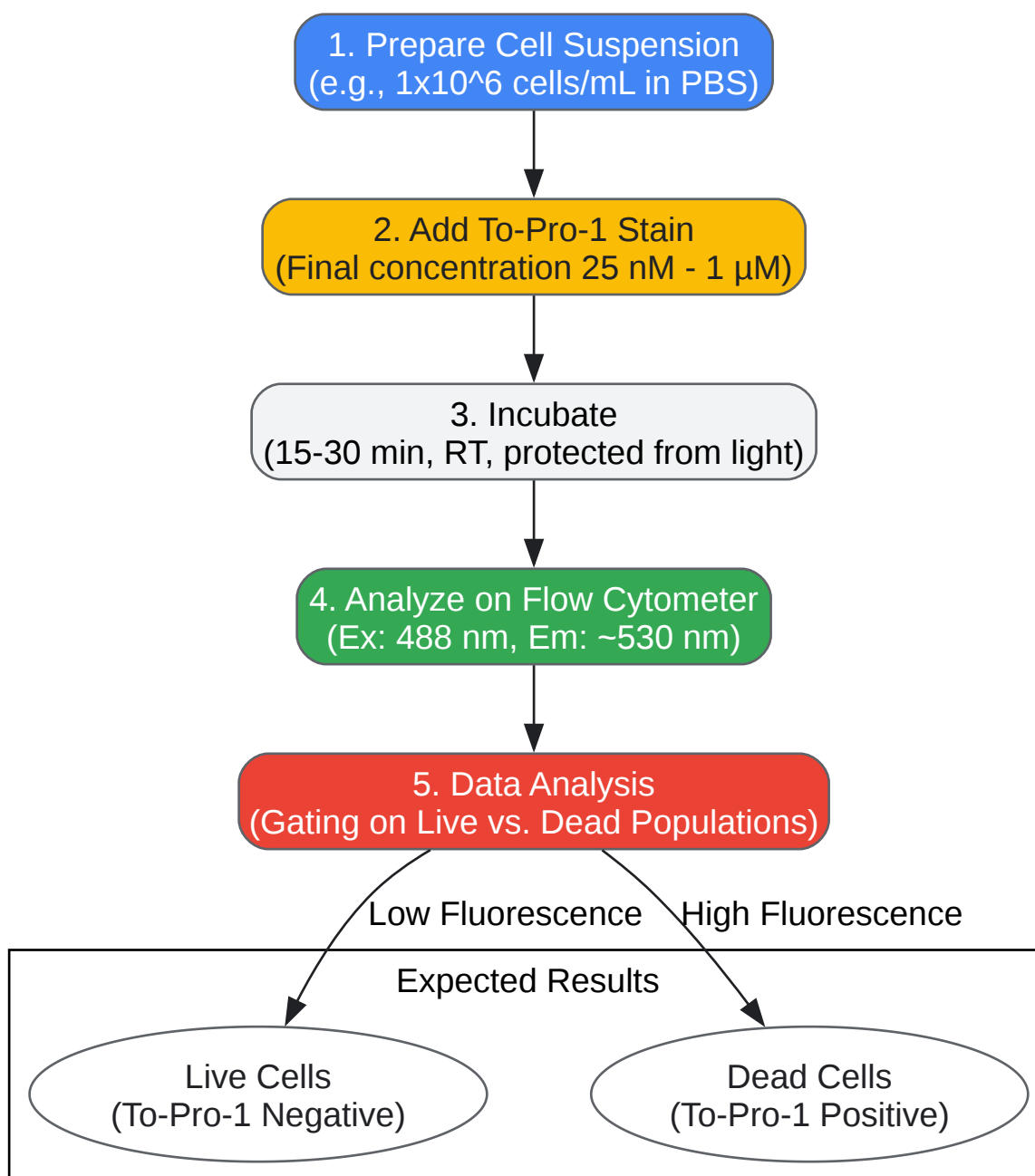
Spectral Properties of DNA-Bound **To-Pro-1**

Property	Wavelength (nm)
Excitation Maximum	~515 nm
Emission Maximum	~531 nm

Mechanism of Differential Staining

The selective staining of dead cells by **To-Pro-1** is a direct consequence of the physiological state of the cell membrane.





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